

Introduction: The Strategic Value of Polysubstituted Aromatics

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Compound of Interest

Compound Name: *3,5-Dibromo-2-iodobenzoic acid*

CAS No.: *15396-40-4*

Cat. No.: *B14150813*

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In the landscape of modern drug discovery and materials science, the precise arrangement of functional groups on an aromatic scaffold is paramount. Halogenated benzoic acids, in particular, serve as exceptionally versatile building blocks. The introduction of halogens can profoundly influence a molecule's pharmacokinetic and pharmacodynamic properties, including lipophilicity, metabolic stability, and binding affinity. **3,5-Dibromo-2-iodobenzoic acid** is a prime exemplar of such a strategic intermediate. Its unique trifunctionalization, featuring a carboxylic acid and three distinct halogen-carbon bonds, offers a rich platform for complex molecular architecture. The differential reactivity of the carbon-iodine versus carbon-bromine bonds provides a powerful tool for regioselective transformations, making it a molecule of significant interest for researchers and synthetic chemists.

This guide provides a comprehensive overview of the chemical properties, spectroscopic signature, and synthetic potential of **3,5-Dibromo-2-iodobenzoic acid**, offering field-proven insights for its application in advanced chemical synthesis.

Physicochemical and Spectroscopic Profile

The foundational step in utilizing any chemical intermediate is a thorough understanding of its intrinsic properties. While **3,5-Dibromo-2-iodobenzoic acid** is a highly specific and likely not commercially common compound, its properties can be reliably predicted based on its constituent parts and data from closely related analogues.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties. Data for related isomers are used to provide context and estimated values where direct experimental data is unavailable.

Property	Value / Predicted Value	Source / Rationale
Molecular Formula	C ₇ H ₃ Br ₂ IO ₂	Based on Structure
Molecular Weight	404.81 g/mol	Calculated
Appearance	Predicted: White to off-white or pale yellow solid	Analogy to other halogenated benzoic acids[1]
Melting Point	Predicted: >200 °C	High degree of substitution and molecular weight suggest a high melting point, similar to related compounds like 3-Bromo-5-iodobenzoic acid (219-221 °C)
Solubility	Predicted: Soluble in polar organic solvents (DMSO, DMF, Methanol, Ethanol); sparingly soluble in water	Carboxylic acid group imparts some polarity, but the heavily halogenated ring reduces aqueous solubility[2][3]
pKa	Predicted: ~2.5 - 3.5	The electron-withdrawing halogens increase the acidity of the carboxylic acid compared to benzoic acid (pKa 4.2)

Spectroscopic Characterization: A Structural Fingerprint

Spectroscopic analysis is critical for confirming the identity and purity of a synthesized compound. The expected spectral data for **3,5-Dibromo-2-iodobenzoic acid** are as follows:

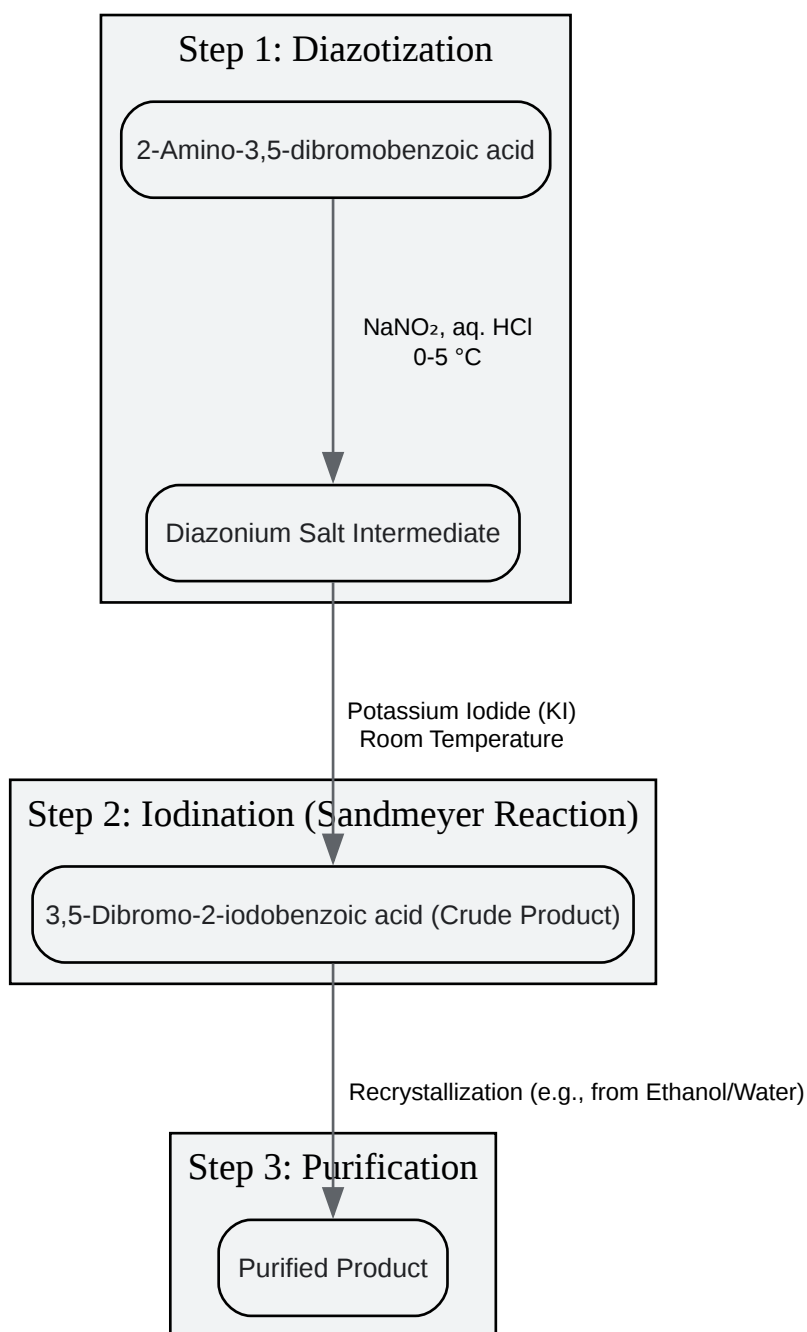
- **^1H NMR Spectroscopy:** The spectrum is expected to be simple and highly informative. Two signals, corresponding to the two aromatic protons, should appear as doublets in the downfield region (typically δ 7.5-8.5 ppm). The ortho-coupling between these protons would result in a small coupling constant ($J \approx 2\text{-}3\text{ Hz}$).
- **^{13}C NMR Spectroscopy:** The spectrum will show seven distinct signals: one for the carbonyl carbon (δ ~165-170 ppm) and six for the aromatic carbons. The carbons directly bonded to the halogens will be significantly shifted; the carbon attached to iodine (C-I) will appear at a characteristically high field (δ ~90-100 ppm) due to the heavy atom effect, while the C-Br carbons will be in the range of δ 110-125 ppm.
- **Infrared (IR) Spectroscopy:** The IR spectrum provides a clear signature of the key functional groups.^[4]
 - **O-H Stretch:** A very broad absorption band from ~2500 to 3300 cm^{-1} , characteristic of the hydrogen-bonded carboxylic acid hydroxyl group.
 - **C=O Stretch:** A strong, sharp absorption band around 1680-1710 cm^{-1} , corresponding to the carbonyl of the aromatic carboxylic acid.
 - **C-O Stretch:** A medium intensity band in the 1210-1320 cm^{-1} region.
 - **C-Br/C-I Stretches:** Absorptions in the fingerprint region ($< 800\text{ cm}^{-1}$) corresponding to the carbon-halogen bonds.
- **Mass Spectrometry (MS):** The mass spectrum will be distinguished by its molecular ion peak ($[\text{M}]^+$) at m/z 405 (for the most common isotopes ^{79}Br , ^{127}I). The key feature will be the isotopic pattern from the two bromine atoms, resulting in a characteristic 1:2:1 ratio for the $[\text{M}]^+$, $[\text{M}+2]^+$, and $[\text{M}+4]^+$ peaks. Common fragmentation pathways include the loss of $\bullet\text{OH}$ (m/z 388), $\bullet\text{COOH}$ (m/z 360), and subsequent loss of halogen atoms.^[5]

Synthesis and Purification: A Practical Workflow

A robust and reproducible synthesis is the gateway to utilizing any chemical building block. While a specific documented synthesis for **3,5-Dibromo-2-iodobenzoic acid** is not readily found in top-tier literature, a reliable route can be designed based on well-established organometallic and diazotization chemistries. The most logical precursor is 2-amino-3,5-dibromobenzoic acid.

Hypothetical Synthesis via Sandmeyer Reaction

The Sandmeyer reaction, a cornerstone of aromatic chemistry, provides a reliable method for converting an aniline to a variety of functional groups, including halides, via a diazonium salt intermediate.^[6]



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Caption: Proposed synthetic workflow for **3,5-Dibromo-2-iodobenzoic acid**.

Detailed Experimental Protocol

This protocol is hypothetical and should be adapted and optimized under appropriate laboratory conditions.

- Diazotization:
 - In a three-neck flask equipped with a mechanical stirrer and a thermometer, suspend 2-amino-3,5-dibromobenzoic acid (1.0 eq) in a solution of concentrated hydrochloric acid and water.
 - Cool the suspension to 0-5 °C in an ice-salt bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.1 eq) dropwise, ensuring the temperature remains below 5 °C.
 - Stir the mixture for an additional 30 minutes at 0-5 °C after the addition is complete to ensure full formation of the diazonium salt. The solution should be tested with starch-iodide paper to confirm a slight excess of nitrous acid.
- Iodination:
 - In a separate beaker, dissolve potassium iodide (3.0 eq) in a minimal amount of water.
 - Slowly add the cold diazonium salt solution to the potassium iodide solution with vigorous stirring. Effervescence (N₂ gas) will be observed.
 - Allow the reaction mixture to warm to room temperature and stir for 2-4 hours until gas evolution ceases.
- Work-up and Purification:
 - Collect the precipitated solid by vacuum filtration and wash thoroughly with cold water to remove inorganic salts.
 - To remove any unreacted starting material and by-products, the crude solid can be dissolved in a suitable organic solvent and washed with a solution of sodium thiosulfate to reduce any excess iodine.
 - The crude product can be purified by recrystallization, likely from a solvent system like ethanol/water or acetic acid/water, to yield the final product as a crystalline solid.

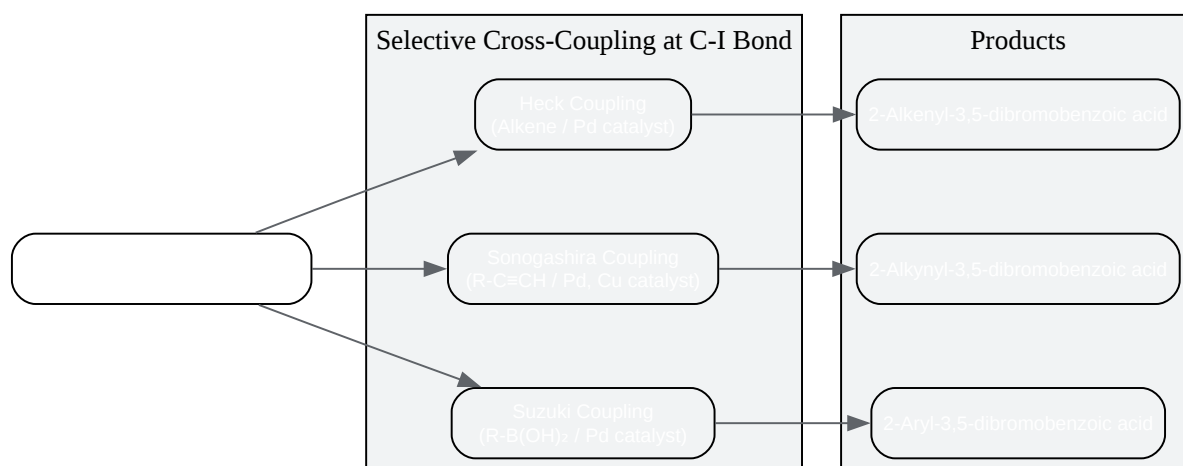
Chemical Reactivity and Applications in Drug Development

The true value of **3,5-Dibromo-2-iodobenzoic acid** lies in its potential for selective, stepwise functionalization. The differing bond strengths of C-I (~210 kJ/mol) and C-Br (~285 kJ/mol) allow for high regioselectivity in cross-coupling reactions, a critical advantage in constructing complex molecules.

Regioselective Cross-Coupling Reactions

The C-I bond is significantly more reactive towards oxidative addition in palladium-catalyzed cross-coupling reactions than the C-Br bonds. This allows for the selective introduction of a diverse range of substituents at the 2-position while leaving the two bromine atoms intact for subsequent transformations.

- **Suzuki Coupling:** Reaction with an aryl or vinyl boronic acid to form a new C-C bond. This is a foundational reaction for creating biaryl structures common in many drug scaffolds.
- **Sonogashira Coupling:** Coupling with a terminal alkyne to introduce an alkynyl group, a versatile handle for further chemistry or as a key pharmacophore.
- **Heck Coupling:** Reaction with an alkene to form a substituted alkene, useful for extending carbon chains and building complexity.



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Caption: Regioselective functionalization of **3,5-Dibromo-2-iodobenzoic acid**.

Derivatization of the Carboxylic Acid

The carboxylic acid moiety offers another orthogonal site for chemical modification:

- **Esterification:** Conversion to esters can be used to create prodrugs, improving solubility or cell permeability.^[7]
- **Amide Formation:** Coupling with amines to form amides is one of the most common reactions in medicinal chemistry, creating stable and often biologically active linkages.

Causality in Experimental Design

When designing a synthetic sequence using this intermediate, the choice of reaction order is critical. It is generally advisable to perform the palladium-catalyzed cross-coupling at the C-I position before modifying the carboxylic acid. The reason is that many organometallic reagents and catalysts can be sensitive to or deactivated by the acidic proton of the carboxyl group. Protecting the acid as an ester may be necessary, but performing the coupling first often provides a more direct and efficient route.

Safety and Handling

As with all halogenated aromatic compounds, **3,5-Dibromo-2-iodobenzoic acid** should be handled with appropriate care in a well-ventilated fume hood. Based on data for similar compounds, it is expected to be an irritant to the skin, eyes, and respiratory system. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, is mandatory.

Conclusion

3,5-Dibromo-2-iodobenzoic acid represents a sophisticated and highly valuable intermediate for the advanced synthesis of complex organic molecules. Its defining feature—the predictable and exploitable difference in reactivity between its iodo and bromo substituents—provides chemists with a powerful tool for regioselective design. A thorough understanding of its spectroscopic properties, coupled with a well-designed synthetic and purification strategy, unlocks its full potential as a building block for novel therapeutics and advanced materials.

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